

Molecular weight and formula of Methyl 4-(3-methoxy-3-oxopropyl)benzoate

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Compound of Interest

Compound Name: **Methyl 4-(3-methoxy-3-oxopropyl)benzoate**

Cat. No.: **B121839**

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An In-depth Technical Guide to Methyl 4-(3-methoxy-3-oxopropyl)benzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a proposed synthetic route for **Methyl 4-(3-methoxy-3-oxopropyl)benzoate**. The information is intended to support research and development activities in the fields of organic chemistry and drug discovery.

Core Compound Data

Methyl 4-(3-methoxy-3-oxopropyl)benzoate is a diester derivative of benzoic acid. Its chemical properties are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₄ O ₄	[1]
Molecular Weight	222.24 g/mol	[1] [2]
CAS Number	40912-11-6	[1]
MDL Number	MFCD00059305	[1]
SMILES Code	O=C(OC)CCC1=CC=C(C(OC)=O)C=C1	[1]

Hypothetical Synthesis Protocol

While specific experimental protocols for the synthesis of **Methyl 4-(3-methoxy-3-oxopropyl)benzoate** are not extensively detailed in the reviewed literature, a plausible synthetic route can be proposed based on established organic chemistry principles, such as those used for similar aromatic compounds.[\[3\]](#)[\[4\]](#)[\[5\]](#) The following protocol outlines a hypothetical two-step synthesis starting from methyl benzoate and succinic anhydride.

Step 1: Friedel-Crafts Acylation of Methyl Benzoate

This step involves the acylation of methyl benzoate with succinic anhydride to introduce the keto-acid side chain.

- Materials:
 - Methyl benzoate
 - Succinic anhydride
 - Anhydrous aluminum chloride (AlCl₃)
 - Dichloromethane (CH₂Cl₂) (anhydrous)
 - Hydrochloric acid (HCl), 1M aqueous solution
 - Anhydrous sodium sulfate (Na₂SO₄)

- Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen), dissolve methyl benzoate (1.0 eq) in anhydrous dichloromethane.
- Cool the solution to 0°C using an ice bath.
- Carefully add anhydrous aluminum chloride (2.5 eq) portion-wise, ensuring the temperature remains below 5°C.
- To this mixture, add succinic anhydride (1.1 eq) slowly.
- Allow the reaction to stir at 0°C for one hour, then warm to room temperature and stir for an additional 12-16 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by slowly pouring the mixture into a beaker of crushed ice and 1M HCl.
- Separate the organic layer, and extract the aqueous layer with dichloromethane (3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product, 4-(3-carboxypropanoyl)benzoic acid methyl ester.

Step 2: Esterification of the Carboxylic Acid

This step converts the terminal carboxylic acid to a methyl ester.

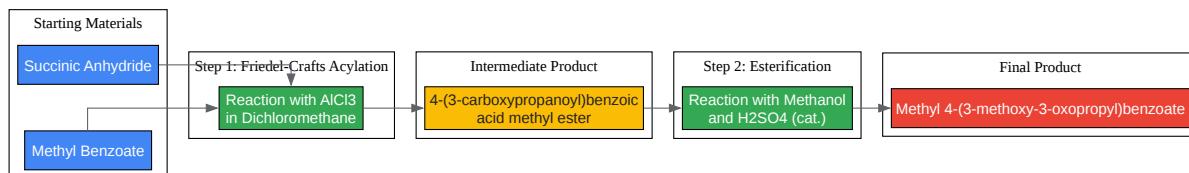
- Materials:

- Crude product from Step 1
- Methanol (MeOH)
- Sulfuric acid (H₂SO₄), concentrated

- Saturated sodium bicarbonate (NaHCO_3) solution
- Ethyl acetate
- Procedure:
 - Dissolve the crude 4-(3-carboxypropanoyl)benzoic acid methyl ester in an excess of methanol.
 - Add a catalytic amount of concentrated sulfuric acid (e.g., 3-5 drops) to the solution.
 - Heat the mixture to reflux and maintain for 4-6 hours, monitoring by TLC.
 - After the reaction is complete, cool the mixture to room temperature and remove the methanol under reduced pressure.
 - Dissolve the residue in ethyl acetate and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
 - Purify the resulting crude **Methyl 4-(3-methoxy-3-oxopropyl)benzoate** by column chromatography on silica gel.

Logical and Experimental Visualizations

The following diagrams illustrate the proposed synthetic workflow for **Methyl 4-(3-methoxy-3-oxopropyl)benzoate**.



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Caption: Hypothetical synthesis workflow for **Methyl 4-(3-methoxy-3-oxopropyl)benzoate**.

Biological Activity and Signaling Pathways

Currently, there is limited information available in the public domain regarding the specific biological activities or associated signaling pathways for **Methyl 4-(3-methoxy-3-oxopropyl)benzoate**. Further research is required to elucidate its potential roles in biological systems. Benzoate derivatives, in general, are explored for a wide range of applications, including their use as insecticides and as intermediates in the synthesis of pharmaceuticals.^[5] ^[6]

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